"N-(3-nitrobenzyl)cyclohexanamine hydrobromide CAS number 1609396-61-3"

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Compound of Interest

Compound Name:	*N-(3-nitrobenzyl)cyclohexanamine hydrobromide*
CAS No.:	*1609396-61-3*
Cat. No.:	*B3060001*

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Technical Monograph: N-(3-nitrobenzyl)cyclohexanamine Hydrobromide

CAS Registry Number: 1609396-61-3 Chemical Formula: $C_{13}H_{18}N_2O_2 \cdot HBr$ Molecular Weight: 315.21 g/mol

Executive Summary

N-(3-nitrobenzyl)cyclohexanamine hydrobromide is a high-purity secondary amine salt serving as a critical building block in medicinal chemistry. Structurally, it comprises a cyclohexyl ring attached to a 3-nitrobenzyl moiety via a secondary amine linkage. This compound is primarily utilized as a stable, crystalline precursor for the synthesis of N-(3-aminobenzyl)cyclohexanamine, a privileged scaffold in the development of Sigma receptor ligands, neuroprotective agents, and specific enzyme inhibitors.

Unlike its free base form, which is prone to oxidation and handling difficulties, the hydrobromide salt offers enhanced stability, non-hygroscopicity, and precise stoichiometry for library

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synthesis.

Chemical Profile & Properties[2][3][4][5][6][7]

Property	Specification
IUPAC Name	N-(3-nitrobenzyl)cyclohexanamine hydrobromide
Appearance	Off-white to pale yellow crystalline solid
Solubility	Soluble in DMSO, Methanol, Water (hot); Sparingly soluble in DCM
Melting Point	>200 °C (Decomposition characteristic of HBr salts)
pKa (Calculated)	~9.5 (Amine), ~ -0.5 (Nitro group inductive effect)
H-Bond Donors	2 (Ammonium proton, Amine proton)
H-Bond Acceptors	3 (Nitro oxygens)

Synthetic Methodology

The synthesis of CAS 1609396-61-3 follows a robust Reductive Amination protocol, favored for its atom economy and scalability. The hydrobromide salt is generated in situ or post-workup to ensure product longevity.

Reaction Mechanism

- Imine Formation: Condensation of 3-nitrobenzaldehyde with cyclohexylamine yields the intermediate imine (Schiff base).
- Reduction: Selective reduction of the C=N bond using a borohydride reagent.
- Salt Formation: Protonation with hydrobromic acid.

Detailed Experimental Protocol

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Reagents:

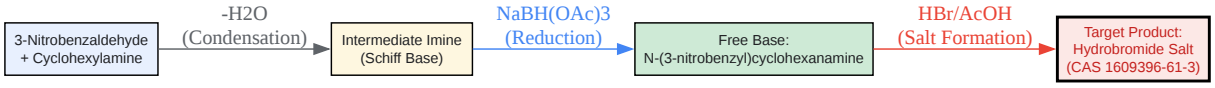
- 3-Nitrobenzaldehyde (1.0 eq)[1]
- Cyclohexylamine (1.1 eq)
- Sodium Triacetoxyborohydride (STAB) (1.5 eq) or $NaBH_4$
- Dichloromethane (DCM) or Methanol (MeOH)
- Hydrobromic acid (48% aq. or in acetic acid)

Step-by-Step Workflow:

- Imine Formation: In a round-bottom flask, dissolve 3-nitrobenzaldehyde (15.1 g, 100 mmol) in DCM (200 mL). Add cyclohexylamine (10.9 g, 110 mmol) and stir at room temperature for 2 hours. Note: Use of molecular sieves (4Å) can accelerate imine formation by removing water.
- Reduction: Cool the mixture to 0°C. Add Sodium Triacetoxyborohydride (31.8 g, 150 mmol) portion-wise over 30 minutes. Allow the reaction to warm to room temperature and stir for 12 hours under nitrogen.
  - Why STAB? It is milder than $NaBH_4$ and minimizes the risk of reducing the nitro group to a hydroxylamine or aniline.
- Quench & Extraction: Quench with saturated $NaHCO_3$ solution. Extract the organic layer, wash with brine, and dry over Na_2SO_4. Evaporate solvent to yield the crude free base (oil).
- Salt Formation: Dissolve the crude oil in minimal ethanol. Add HBr (48% in acetic acid) dropwise at 0°C until pH < 3. A precipitate will form.[2][3]
- Purification: Recrystallize the solid from Ethanol/Ether to yield **N-(3-nitrobenzyl)cyclohexanamine hydrobromide** as white crystals.

Synthetic Pathway Visualization

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Figure 1: Step-wise synthetic pathway from commercially available precursors to the hydrobromide salt.

Applications in Drug Discovery

This compound is rarely the final drug; rather, it is a versatile divergent intermediate. The 3-nitro group acts as a "masked" aniline, allowing for late-stage functionalization.

The "Masked" Aniline Strategy

Researchers use the nitro-derivative to perform chemistry on the secondary amine (e.g., alkylation) before revealing the aniline. This prevents chemoselectivity issues (aniline vs. secondary amine competition).

Workflow:

- N-Alkylation: React CAS 1609396-61-3 with an alkyl halide to form a tertiary amine.
- Nitro Reduction: Reduce the nitro group (H_2/Pd-C or Fe/NH_4Cl) to an aniline.
- Library Generation: Couple the new aniline with sulfonyl chlorides, isocyanates, or carboxylic acids.

Pharmacological Relevance

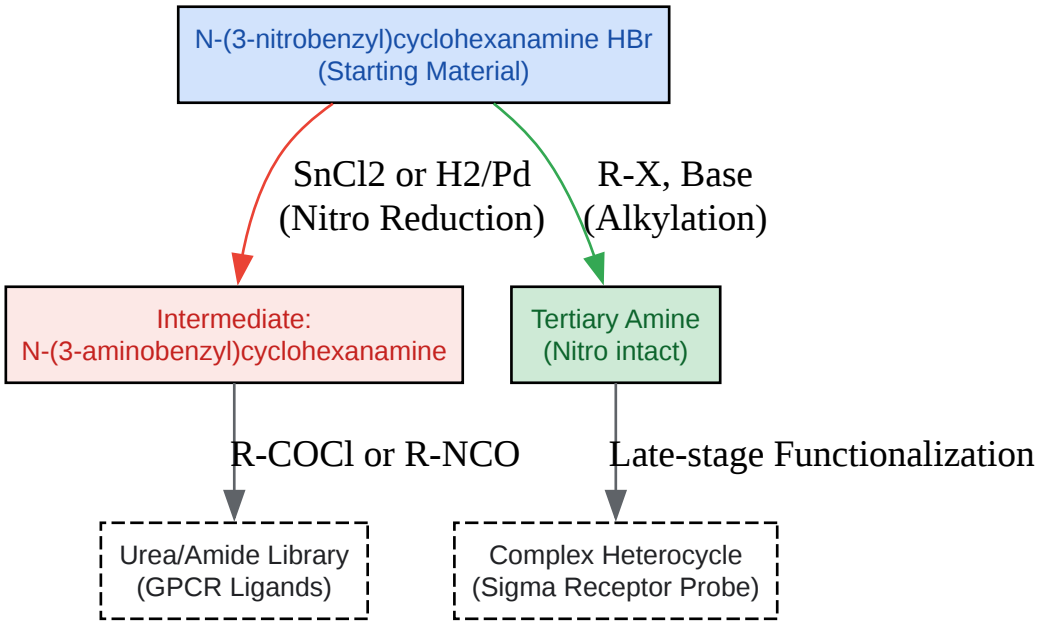
The N-benzylcyclohexanamine core is a pharmacophore found in:

- Sigma Receptors (σ1/σ2): Ligands often feature a basic amine flanked by hydrophobic regions (cyclohexyl + benzyl).
- Mucolytics: Structurally related to Bromhexine (which is an N-cyclohexyl-N-methylbenzylamine derivative).

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- NMDA Antagonists: Similar lipophilic amine structures show channel blocking activity.

Diversification Logic



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Figure 2: Chemo-divergent synthesis workflows utilizing the nitro group as a functional handle.

Handling, Stability, and Safety

Stability Advantages

The hydrobromide salt confers significant advantages over the free base:

- Oxidation Resistance: The free amine is susceptible to air oxidation (N-oxide formation). The HBr salt locks the lone pair, preventing this.
- Hygroscopicity: HBr salts are generally less hygroscopic than HCl salts for lipophilic amines, ensuring accurate weighing for biological assays.

Safety Protocols

- Nitroaromatics: While stable, nitro compounds can be energetic. Avoid heating dry solids above 200°C.

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- Toxicology: Cyclohexylamine derivatives can exhibit sympathomimetic activity. Handle with standard PPE (gloves, fume hood).
- Incompatibility: Strong bases will liberate the free amine. Strong oxidizers may react with the benzylic position.

References

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